

Application Notes and Protocols: SIINFEKL Peptide in Preclinical Immunotherapy Screening

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Compound of Interest

Compound Name: Ova peptide (257-264)

Cat. No.: B612579

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Introduction

The SIINFEKL peptide, an octapeptide with the sequence Ser-Ile-Ile-Asn-Phe-Glu-Lys-Leu, is the immunodominant epitope of chicken ovalbumin (OVA) protein presented by the H-2Kb MHC class I molecule in C57BL/6 mice.^{[1][2]} Its high affinity for H-2Kb and the availability of specific T-cell receptor (TCR) transgenic mouse models (e.g., OT-I) have established SIINFEKL as a cornerstone model antigen in immunology and cancer immunotherapy research.^{[2][3][4]} These application notes provide detailed protocols for key preclinical screening assays utilizing the SIINFEKL peptide to evaluate the efficacy of novel immunotherapies, including vaccines and checkpoint inhibitors.

The robust and quantifiable immune response elicited by SIINFEKL allows for the precise assessment of antigen-specific CD8+ T-cell activation, proliferation, and cytotoxic function.^{[2][5]} This makes it an invaluable tool for screening the anti-tumor potential of various therapeutic strategies.^{[2][6]}

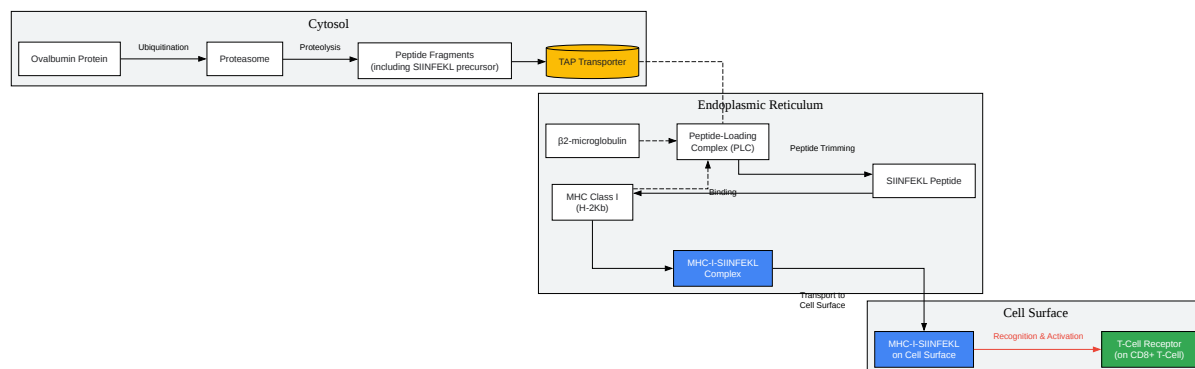
Core Applications

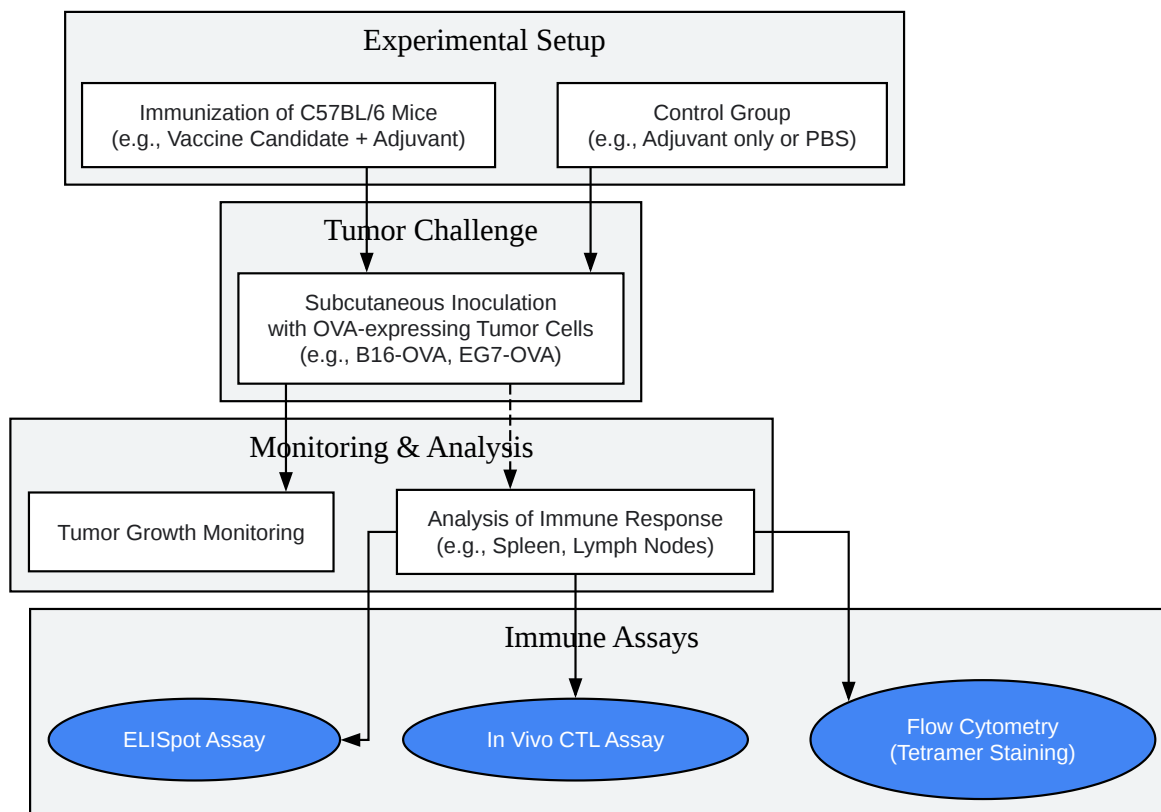
- **Vaccine Efficacy Testing:** SIINFEKL is incorporated into vaccine candidates to measure the induction of a CD8+ T-cell response, enabling rapid screening of different adjuvants, formulations, and delivery systems.^{[2][5]}

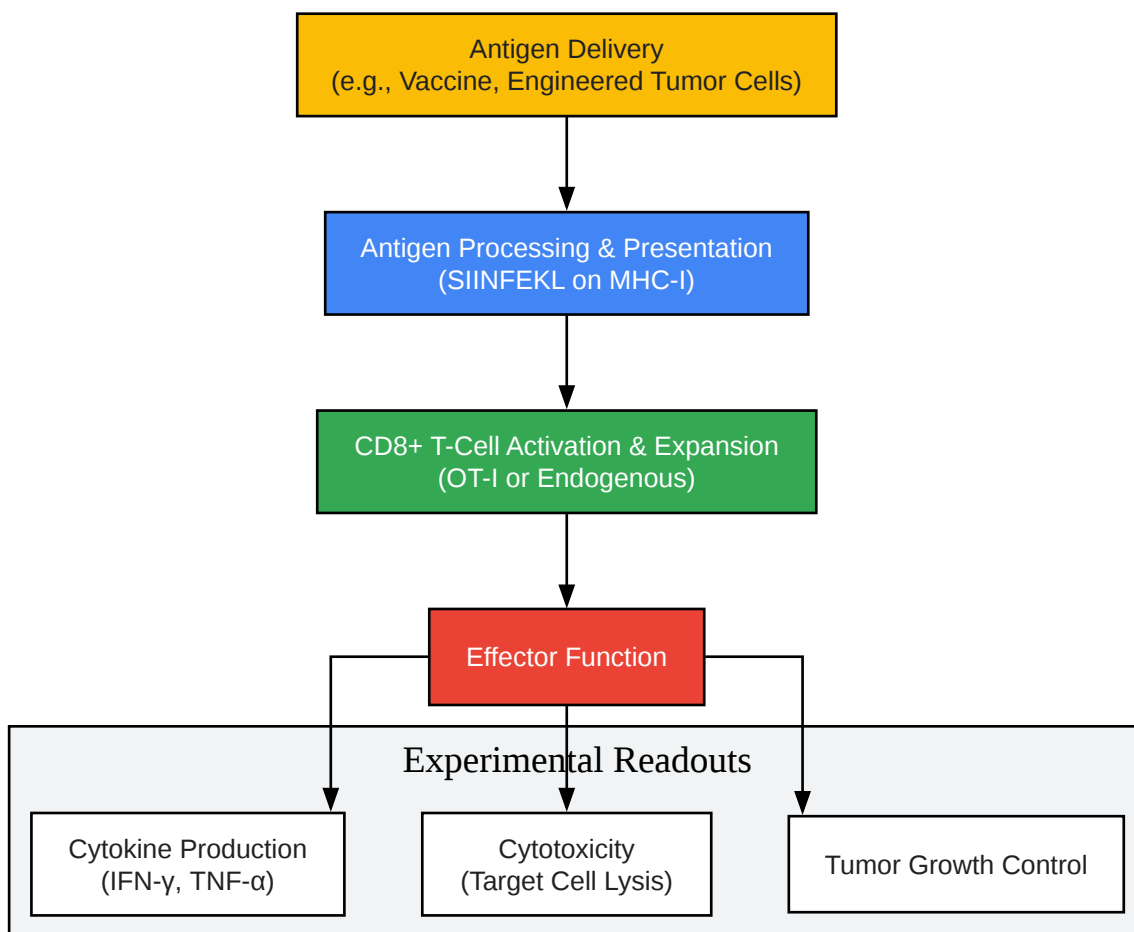
- **Immunotherapy Screening:** It is widely used to assess the efficacy of immune-modulating drugs, such as checkpoint inhibitors (e.g., anti-PD-1), by quantifying the enhancement of anti-tumor T-cell responses.[\[2\]](#)[\[5\]](#)
- **Antigen Presentation Studies:** As a gold standard for MHC class I antigen presentation assays, SIINFEKL is instrumental in studies of antigen processing and presentation pathways.[\[2\]](#)
- **In Vivo Tumor Models:** The peptide is used in conjunction with tumor cell lines engineered to express ovalbumin (e.g., B16-OVA, EG7-OVA) to evaluate the ability of immunotherapies to control tumor growth.[\[6\]](#)[\[7\]](#)

Signaling Pathway: MHC Class I Presentation of SIINFEKL

The presentation of the SIINFEKL peptide on MHC class I molecules is a critical step for the activation of cytotoxic T lymphocytes (CTLs). This process begins with the intracellular processing of the ovalbumin protein and culminates in the presentation of the peptide on the cell surface.







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